

# Methyl 3-Fluoro-2-nitrobenzoate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Methyl 3-Fluoro-2-nitrobenzoate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth look at the chemical properties, structure, and synthesis of **Methyl 3-Fluoro-2-nitrobenzoate**, a key intermediate in pharmaceutical research and development. Its distinct molecular architecture makes it a valuable component in the synthesis of complex bioactive molecules.

## Core Chemical and Physical Properties

**Methyl 3-Fluoro-2-nitrobenzoate** is a substituted aromatic compound with the molecular formula  $C_8H_6FNO_4$ . The strategic placement of a fluorine atom and a nitro group on the benzene ring, along with a methyl ester functional group, imparts unique reactivity and makes it a versatile building block in medicinal chemistry. The fluorine atom can enhance the pharmacokinetic properties of drug candidates, such as metabolic stability and membrane permeability.

Property	Value	Reference
Molecular Weight	199.14 g/mol	[1]
Molecular Formula	C8H6FNO4	[1]
CAS Number	1214353-57-7	[1]
IUPAC Name	methyl 3-fluoro-2-nitrobenzoate	
Synonyms	3-Fluoro-2-nitrobenzoic acid methyl ester	

## Molecular Structure and Key Features

The structure of **Methyl 3-Fluoro-2-nitrobenzoate** is characterized by a benzene ring substituted with three functional groups. The interplay of the electron-withdrawing nitro group and the electronegative fluorine atom significantly influences the reactivity of the aromatic ring, making it amenable to various chemical transformations.

Caption: 2D structure of **Methyl 3-Fluoro-2-nitrobenzoate**.

## Experimental Protocols: Synthesis

The synthesis of **Methyl 3-Fluoro-2-nitrobenzoate** is most commonly achieved through the esterification of 3-fluoro-2-nitrobenzoic acid.[1] A typical laboratory-scale protocol is detailed below.

Objective: To synthesize **Methyl 3-Fluoro-2-nitrobenzoate** via acid-catalyzed esterification.

Materials:

- 3-fluoro-2-nitrobenzoic acid
- Methanol (MeOH)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)

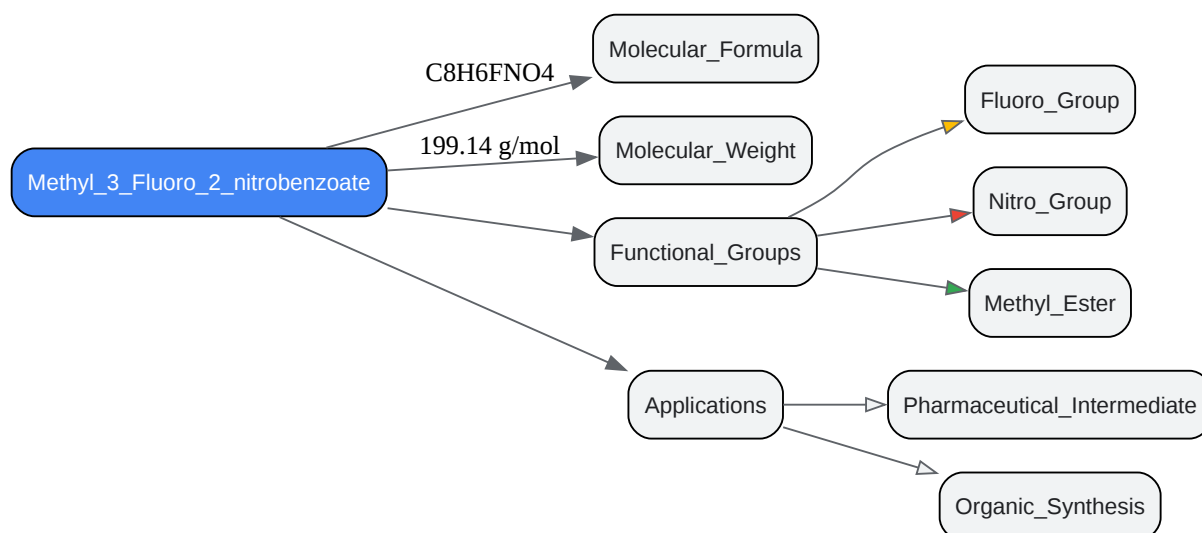
- Ethyl Acetate (EtOAc)
- Saturated aqueous Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Water
- Brine
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- A solution of 3-fluoro-2-nitrobenzoic acid in methanol is prepared in a round-bottom flask.
- A catalytic amount of concentrated sulfuric acid is carefully added to the solution.
- The reaction mixture is then heated to reflux and stirred for several hours.
- Upon completion, the solvent is removed under reduced pressure.
- The residue is diluted with ethyl acetate and washed sequentially with a saturated aqueous sodium bicarbonate solution, water, and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated to yield the crude product.

## Logical Relationship Diagram

The following diagram illustrates the key attributes and relationships of **Methyl 3-Fluoro-2-nitrobenzoate**.



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Caption: Key attributes of **Methyl 3-Fluoro-2-nitrobenzoate**.

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## References

- 1. nbino.com [nbino.com]
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